

An In-depth Technical Guide to the Physicochemical Properties of Ledipasvir Acetone

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Ledipasvir acetone	
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This technical guide provides a detailed overview of the fundamental physicochemical properties of ledipasvir and its acetone solvate. The information herein is intended to support research, development, and quality control activities related to this potent antiviral agent.

Core Compound Characteristics

Ledipasvir is a direct-acting antiviral agent that targets the hepatitis C virus (HCV) NS5A protein, an essential component for viral RNA replication and virion assembly.[1] It is a complex molecule with multiple stereocenters, categorized as a benzimidazole derivative.[1] For therapeutic use, it is often formulated in combination with sofosbuvir.

The acetone solvate of ledipasvir is a crystalline form of the active pharmaceutical ingredient where acetone is incorporated into the crystal lattice. This solvated form can exhibit different physical properties compared to the non-solvated (free) form, which can be critical in drug formulation and manufacturing processes.

Quantitative Data Summary

The molecular formula and weight are fundamental parameters for any chemical compound, essential for stoichiometric calculations, analytical characterization, and formulation



development. The table below summarizes these key quantitative data for both ledipasvir (free form) and its acetone solvate.

Compound	Chemical Formula	Molecular Weight (g/mol)
Ledipasvir	C49H54F2N8O6	889.00[1][2]
Ledipasvir Acetone	C52H60F2N8O7	947.09[3][4]

Note: The chemical formula for ledipasvir acetone can also be represented as $C_{49}H_{54}F_2N_8O_6$

• C₃H₆O, indicating a 1:1 molar ratio of ledipasvir to acetone.[5]

Experimental Protocols for Characterization

The determination of the molecular weight and chemical formula of a complex pharmaceutical compound like ledipasvir involves a combination of high-resolution analytical techniques. The following are standard methodologies employed in the pharmaceutical industry for such characterization.

- 1. Mass Spectrometry (MS) for Molecular Weight Determination
- Objective: To determine the accurate molecular mass of the compound.
- Methodology: High-resolution mass spectrometry (HRMS), often coupled with liquid chromatography (LC-MS), is the preferred method.
 - Sample Preparation: A dilute solution of the analyte (ledipasvir or its solvate) is prepared in a suitable solvent (e.g., methanol, acetonitrile).
 - Ionization: Electrospray ionization (ESI) is a common technique for large molecules like ledipasvir, as it is a soft ionization method that minimizes fragmentation.
 - Mass Analysis: A high-resolution mass analyzer, such as a Time-of-Flight (TOF) or Orbitrap, is used to measure the mass-to-charge ratio (m/z) of the molecular ions with high accuracy.
 - Data Analysis: The resulting mass spectrum will show a peak corresponding to the protonated molecule [M+H]+. The accurate mass of this ion is used to confirm the

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molecular weight. For ledipasvir, this would be expected at approximately m/z 889.4.

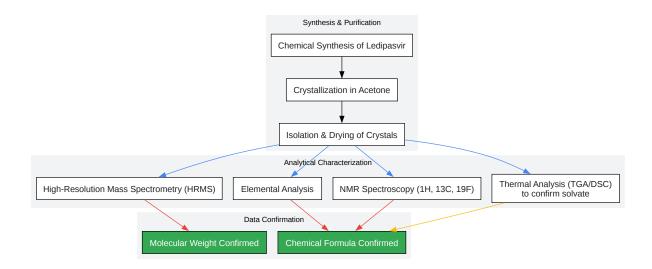
- 2. Elemental Analysis for Chemical Formula Confirmation
- Objective: To experimentally determine the percentage composition of elements (C, H, N, F,
 O) in the molecule to verify the chemical formula.
- Methodology: Combustion analysis is the standard method.
 - Instrumentation: A CHN analyzer is used for carbon, hydrogen, and nitrogen determination. Specific methods are required for fluorine and oxygen.
 - Procedure: A precisely weighed sample of the compound is combusted in a furnace in the presence of excess oxygen. The resulting combustion gases (CO₂, H₂O, N₂) are separated and quantified by detectors.
 - Calculation: The weight percentages of C, H, and N are calculated from the amounts of the detected gases. These experimental percentages are then compared to the theoretical percentages calculated from the proposed chemical formula (e.g., C₄₉H₅₄F₂N₈O₆ for ledipasvir). A close correlation confirms the formula. For **ledipasvir acetone**, the elemental analysis would be expected to align with the formula C₅₂H₆₀F₂N₈O₇.[3]
- 3. Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation
- Objective: To confirm the chemical structure and, by extension, the molecular formula.
- Methodology: ¹H NMR, ¹³C NMR, and ¹⁹F NMR are crucial.
 - Sample Preparation: The sample is dissolved in a suitable deuterated solvent (e.g., DMSO-d₆).
 - Data Acquisition: Spectra are acquired on a high-field NMR spectrometer.
 - Spectral Analysis: The chemical shifts, integration of proton signals, and coupling patterns
 in the ¹H NMR spectrum provide detailed information about the number and connectivity of
 hydrogen atoms. The ¹³C NMR spectrum indicates the number of unique carbon
 environments. The ¹³F NMR is particularly important for confirming the presence and



environment of the fluorine atoms. The combined data from these experiments provide unambiguous confirmation of the molecular structure and formula.

Logical Workflow for Compound Characterization

The following diagram illustrates a typical workflow for the physicochemical characterization of a pharmaceutical compound such as **ledipasvir acetone**, from initial synthesis to final confirmation.



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Caption: Workflow for the characterization of **ledipasvir acetone**.



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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Ledipasvir Acetone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b608510#ledipasvir-acetone-molecular-weight-and-chemical-formula]

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